Technical Monograph: N,N-Diallylaniline Spectroscopic Characterization

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N,N-Diallylaniline*
CAS No.:	*6247-00-3*
Cat. No.:	*B1595336*

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Executive Summary

N,N-Diallylaniline (CAS: 3046-43-3) serves as a critical intermediate in the synthesis of functionalized polymers and nitrogen-containing heterocycles. Its tertiary amine structure, bearing two reactive allyl groups, makes it a valuable cross-linking agent and a precursor for Ring-Closing Metathesis (RCM).

This guide provides a definitive spectroscopic profile for **N,N-Diallylaniline**. Unlike generic data sheets, this document focuses on causality—linking structural features directly to spectral signals—and establishes a self-validating analytical workflow.

Structural Analysis & Causality

Before interpreting data, we must establish the structural expectations that dictate the spectroscopy.

- Electronic Environment: The nitrogen lone pair donates electron density into the phenyl ring (resonance), significantly shielding the ortho and para protons (shifting them upfield in NMR).

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- Allylic Systems: The two allyl groups provide distinct diagnostic signals:
  - IR: A characteristic C=C stretch absent in alkyl amines.
  - NMR: A complex splitting pattern (AMX system) for the vinyl protons.
- Symmetry: The molecule possesses a plane of symmetry, making the two allyl groups chemically equivalent in solution.

Synthesis & Purification Protocol

To ensure the spectroscopic data below is relevant, we define the synthesis method used to generate the analyte. We utilize a catalyst-free, aqueous-phase diallylation which minimizes transition metal contamination.

Reaction Scheme

Reagents: Aniline (1.0 eq), Allyl Bromide (3.0 eq), Potassium Carbonate (4.0 eq). Solvent: Ethanol/Water (2:1 v/v).[1] Conditions: 70°C, 2-4 hours.

Step-by-Step Workflow

- Charge: To a 250 mL round-bottom flask, add Aniline (10 mmol) and ethanol/water (30 mL).
- Base Addition: Add

  (40 mmol) with vigorous stirring.
- Alkylation: Dropwise add Allyl Bromide (30 mmol). The excess ensures complete conversion of the primary amine to the tertiary amine.
- Reflux: Heat to 70°C. Monitor by TLC (Hexane/EtOAc 9:1). Disappearance of the aniline spot (

) and appearance of the diallyl product (

) indicates completion.
- Workup: Evaporate ethanol. Extract aqueous residue with Ethyl Acetate (

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mL). Wash organic layer with brine and dry over

.

- Purification: Vacuum distillation (bp ~110°C at 2 mmHg) or Flash Column Chromatography (Silica, Petroleum Ether) to yield a pale yellow oil.

Process Visualization



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Figure 1: Optimized synthesis workflow ensuring high purity for spectroscopic analysis.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR)

Solvent:

(Chloroform-d) Internal Standard: TMS (0.00 ppm)

The symmetry of the molecule simplifies the spectrum. The two allyl groups are equivalent, integrating as a single set of signals.

H NMR Data (400 MHz)

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Position	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment Logic
Aromatic	7.15 – 7.22	Multiplet	2H	-	Meta protons (least shielded by N-lone pair).
Aromatic	6.65 – 6.75	Multiplet	3H	-	Ortho/Para protons (shielded by resonance).
Allyl (-CH=)	5.80 – 5.92	Multiplet (ddt)	2H	-	Internal vinyl proton. Complex splitting due to cis/trans/vicinal coupling.
Allyl (=CH)	5.10 – 5.25	Multiplet	4H		Terminal vinyl protons. Distinctive "roofing" effect.[2]
Allyl (N-CH)	3.90 – 3.95	Doublet	4H		Methylene attached to N. Deshielded by N and double bond.

C NMR Data (100 MHz)

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Position	Shift (, ppm)	Carbon Type	Assignment Logic
Aromatic C-N	148.5	Quaternary (C)	Ipso carbon. Highly deshielded by Nitrogen.
Allyl (-CH=)	133.8	CH	Internal alkene carbon.
Aromatic	129.1	CH	Meta carbons.
Aromatic	116.5	CH	Para carbon.
Allyl (=CH)	116.2	CH	Terminal alkene carbon.
Aromatic	112.4	CH	Ortho carbons (most shielded).
Allyl (N-CH)	52.8	CH	Aliphatic carbon attached to N.

Infrared Spectroscopy (FT-IR)

Method: Neat film (NaCl plates) or ATR.[3]

The IR spectrum acts as a "functional group fingerprint." The critical validation step here is the absence of signals, specifically the N-H stretch, which confirms the complete conversion of aniline (primary) to the diallyl (tertiary) amine.

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Frequency (cm)	Intensity	Vibration Mode	Diagnostic Value
3020 - 3080	Medium	C-H Stretch ( )	Aromatic and Vinylic C-H bonds.
2800 - 2980	Medium	C-H Stretch ( )	Aliphatic C-H (Allylic CH).
1640 - 1645	Medium/Sharp	C=C Stretch	Critical: Confirms presence of allyl group (absent in alkyl amines).
1595, 1500	Strong	C=C Ring Stretch	Characteristic aromatic skeletal vibrations.
1350 - 1360	Strong	C-N Stretch	Aryl-Amine bond.
910 - 990	Strong	=C-H Bending	Out-of-plane bending for terminal vinyl group.
~3400	ABSENT	N-H Stretch	Validation: confirms tertiary amine structure.

Mass Spectrometry (MS)

Method: EI (Electron Impact), 70 eV.[4]

The fragmentation follows a predictable pathway dominated by

-cleavage and the stability of the aromatic system.

- Molecular Ion (

): m/z 173 (Base Peak or High Intensity).

- Primary Fragment: Loss of an allyl radical (

).

- Mechanism: The radical cation forms on the Nitrogen.

  -cleavage ejects an allyl radical (

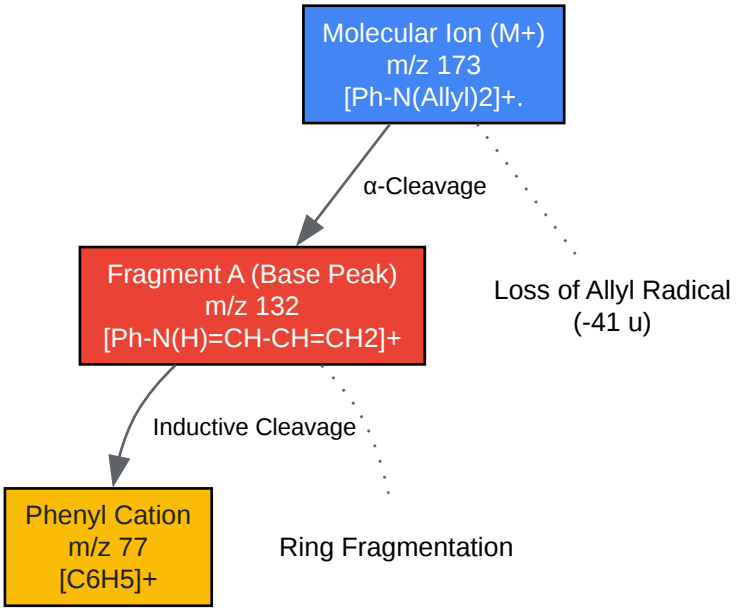
  ), leaving a stabilized iminium ion.

Fragmentation Table

m/z	Relative Abundance	Fragment Ion	Assignment
173	60 - 80%		Molecular Ion.
172	10 - 20%		Loss of H (Allylic hydrogen loss).
146	< 10%		Loss of vinyl group.
132	100% (Base)		Loss of Allyl ( ).
77	20 - 40%		Phenyl cation.

Fragmentation Logic Diagram

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Figure 2: Mass Spectrometry fragmentation pathway illustrating the primary loss of the allyl group.

Quality Control & Self-Validation

To guarantee the integrity of your results, use this checklist. If your data deviates, consider the listed impurities.

- The "3400 Gap": If you see a peak around 3300-3400 cm

  in IR, your reaction is incomplete. You have N-Allylaniline (secondary amine) impurity.

- The "Doublet" Check: In

  H NMR, the N-CH

  signal at ~3.9 ppm must be a doublet. If it is a singlet, you may have N,N-Dimethylaniline (solvent contamination or wrong starting material).

- The "132" Base Peak: In MS, if the base peak is 93 (Aniline) or 106 (N-Methylaniline), the alkylation failed or the sample has degraded.

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References

- Synthesis Protocol: Liu, X., et al. (2013). "Catalyst-Free and Highly Selective N,N-Diallylation of Anilines in Aqueous Phase." Journal of Chemistry. [Link][1]
- Spectral Database for Organic Compounds (SDBS): SDBS No. 3046-43-3 (**N,N-Diallylaniline**). National Institute of Advanced Industrial Science and Technology (AIST). [Link]
- General NMR Shift Data: Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997).[5][6] "NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities." The Journal of Organic Chemistry. [Link]
- Mass Spectrometry Data: NIST Mass Spectrometry Data Center. "**N,N-Diallylaniline**."[1][3][7][8] NIST Chemistry WebBook, SRD 69. [Link]

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Sources

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. m.youtube.com [m.youtube.com]
- 3. N,N-Dimethylaniline | C8H11N | CID 949 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. rsc.org [rsc.org]
- 5. scs.illinois.edu [scs.illinois.edu]
- 6. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 7. N,N-Diethylaniline(91-66-7) 13C NMR [m.chemicalbook.com]
- 8. tandfonline.com [tandfonline.com]

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